Technical Guide: Hydrogen Bonding Dynamics in Chloro-Imidazole Alcohols

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Compound of Interest

Compound Name:	*(2-chloro-1H-imidazol-5-yl)methanol*
CAS No.:	*1067894-58-9*
Cat. No.:	*B2634743*

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Executive Summary

The chloro-imidazole alcohol scaffold represents a unique pharmacophore in medicinal chemistry, characterized by a complex interplay of hydrogen bond (HB) donors and acceptors.[1] Unlike simple imidazoles, the introduction of a chlorine substituent and a hydroxyl-bearing side chain creates a "frustrated" electronic system.[1] The chlorine atom exerts a strong inductive withdrawal (

), modulating the acidity of the imidazole N-H and the basicity of the azomethine nitrogen, while the alcohol moiety introduces the potential for intramolecular "claw-like" motifs.[1]

This guide provides a structural deconstruction of these interactions, offering researchers a predictive framework for solubility, permeability, and ligand-target binding affinity.[1]

Structural Analysis & Electronic Modulation

The Inductive Perturbation of Chlorine

The introduction of a chlorine atom onto the imidazole ring fundamentally alters the hydrogen bonding landscape compared to the parent imidazole. Chlorine is highly electronegative (

), acting as an electron-withdrawing group (EWG) via the

-framework.[1]

- Effect on N1-H (Donor): The electron withdrawal decreases electron density at the N1 nitrogen, increasing the polarization of the N-H bond.[1] This makes the N1-H a stronger hydrogen bond donor (more acidic).[2]
- Effect on N3 (Acceptor): Conversely, the availability of the lone pair on the N3 (azomethine) nitrogen is reduced.[1] This makes N3 a weaker hydrogen bond acceptor (less basic).[2]

Table 1: Estimated pKa Shifts Induced by Chlorine Substitution Note: Values are approximate ranges based on substituent constants and analogous derivatives.

Species	Substituent Position	pKa (Conjugate Acid BH)	H-Bond Donor Strength (N-H)	H-Bond Acceptor Strength (N:)
Imidazole	Unsubstituted	~7.0	Moderate	Strong
2-Chloroimidazole	C2	~4.5 - 5.0	High	Weak
4-Chloroimidazole	C4	~5.5 - 6.0	High	Moderate
4-Nitroimidazole	C4 (Reference EWG)	~2.3	Very High	Very Weak

Tautomeric Locking

In 4(5)-substituted imidazoles, tautomerism (ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

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) is rapid.[1][3] However, the presence of a hydroxymethyl group at position 4 or 5 often stabilizes one tautomer via intramolecular hydrogen bonding.[1]

- The "Claw" Motif: In 4-chloro-5-hydroxymethylimidazole, the hydroxyl group can donate a hydrogen bond to the N3 lone pair, forming a pseudo-7-membered ring.[1] This intramolecular lock reduces the energetic penalty of desolvation during ligand binding but may reduce aqueous solubility.[2]

The Hydrogen Bonding Network: A Site Inventory

To engineer crystal forms or optimize binding, one must inventory all potential interaction sites.[2][1]

Primary Donors (D)

- D1 (Imidazole N-H): The primary donor.[2] In chloro-derivatives, this site is "activated" (harder acid).[1] It prefers hard acceptors (carbonyl oxygens, carboxylates).[2][1]
- D2 (Alcohol O-H): A versatile donor.[2] If involved in an intramolecular bond with N3, it becomes "masked" and unavailable for intermolecular interactions unless the environment (solvent/protein) disrupts the internal bond.[1]

Primary Acceptors (A)

- A1 (Imidazole N:): The "soft" acceptor.[2] Its capability is attenuated by the chlorine substituent.[2][3]
- A2 (Alcohol O:): Operates as a standard organic acceptor, sterically accessible.[2][1]
- A3 (Chlorine): A "cryptic" acceptor.[2] While halogens are generally poor H-bond acceptors, chlorine in this electron-deficient ring can participate in Halogen Bonding (XB).[1] It acts as a Lewis acid along the C-Cl bond axis (

  -hole) and a weak Lewis base orthogonal to the bond.

Visualization: Electronic Flow & Interaction Logic[1][2]

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The following diagram illustrates the electronic push-pull mechanisms and the resulting donor/acceptor profiles.

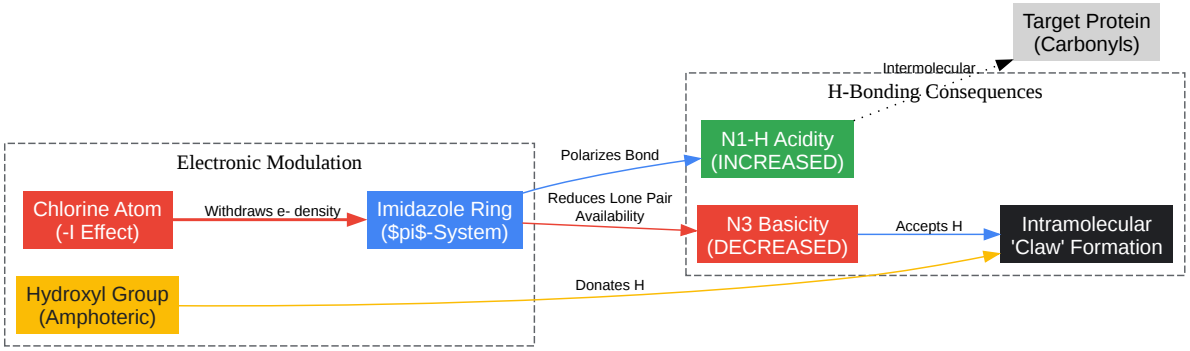

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Figure 1: Mechanistic flow of chlorine-induced electronic perturbation and the formation of intramolecular hydrogen bonds.[1]

Experimental Characterization Protocols

To validate these interactions in your specific derivative, rely on these self-validating protocols.

Protocol A: NMR Titration for Intramolecular Bonding

Objective: Distinguish between intramolecular (locked) and intermolecular (concentration-dependent) hydrogen bonds.[2][1]

- Preparation: Dissolve the chloro-imidazole alcohol in a non-polar, non-H-bonding solvent (e.g., ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

  or

).[1] Note: If solubility is poor, use dilute concentrations.

- Titration: Prepare a concentration series: 1 mM, 5 mM, 10 mM, 25 mM, 50 mM.
- Acquisition: Acquire

  NMR spectra at constant temperature (298 K).
- Analysis: Track the chemical shift (

) of the OH and NH protons.
  - Scenario A (Intermolecular): Significant downfield shift (ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

    ppm) as concentration increases (dimerization).[1]
  - Scenario B (Intramolecular): Minimal shift (ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

    ppm) across the concentration range. The bond is internal and concentration-independent.

Protocol B: IR Spectroscopy (Dilution Method)

Objective: Confirm the "free" vs. "bound" hydroxyl status.[2]

- Setup: Use a liquid transmission cell with ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

  (carbon tetrachloride) or highly pure

  .
- Measurement: Measure FTIR spectra at high dilution (< 1 mM).
- Interpretation:
  - Sharp peak ~3600-3650 cm^{-1}: Indicates free O-H (no intramolecular bond).[2]
  - Broad/Shifted peak ~3450-3550 cm^{-1}: Indicates intramolecular H-bonding (O-H...N).[2]

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- Validation: If the band remains broad upon infinite dilution, the interaction is intramolecular. [1]

Implications for Drug Design

Permeability & Solubility

The "Claw" effect (intramolecular H-bond) effectively hides the polarity of the hydroxyl and imidazole nitrogen.

- Result: Higher ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

  (lipophilicity) and improved membrane permeability compared to the open conformer.

- Risk: Reduced aqueous solubility.[2][1][4]

Halogen Bonding in the Binding Pocket

Do not ignore the chlorine. In the crystal structures of related 4-chloroimidazoles, Cl...O interactions (halogen bonds) are often observed [1].[1]

- Design Tip: Position the chlorine to face backbone carbonyls or water networks in the binding pocket to exploit the

  -hole interaction (approx. 1-2 kcal/mol gain).

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